

Application Notes and Protocols for Subcutaneous Injection of DB818 in Mice

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Compound of Interest

Compound Name: DB818

Cat. No.: B1192575

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Introduction

DB818 is a small molecule inhibitor of the Homeobox A9 (HOXA9) transcription factor.[1][2] HOXA9 is a critical regulator of hematopoiesis and its overexpression is a significant driver in acute myeloid leukemia (AML), where it is associated with a poor prognosis.[1][3] **DB818** has demonstrated potential as a therapeutic agent by inhibiting the growth of AML cell lines and inducing apoptosis.[1] These application notes provide a detailed protocol for the subcutaneous (s.c.) administration of **DB818** in murine models, a common method for preclinical evaluation of novel therapeutic compounds.

Data Presentation

The following table summarizes the quantitative parameters for the subcutaneous injection of **DB818** in mice as reported in preclinical studies.

Parameter	Value	Reference
Dosage	12.5 mg/kg and 25 mg/kg	[2][4]
Frequency	Once daily	[2][4]
Duration	4 consecutive days	[2][4]
Administration Route	Subcutaneous (s.c.)	[2][4]

Experimental Protocols

This section details the necessary materials and the step-by-step procedure for the preparation and subcutaneous injection of **DB818** in mice.

Materials

- **DB818** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile 1.5 mL microcentrifuge tubes
- Sterile insulin syringes with permanently attached needles (28-30 gauge)
- Analytical balance
- Vortex mixer
- Animal scale
- 70% ethanol wipes
- Appropriate personal protective equipment (PPE)

Preparation of **DB818** Formulation (Example for a 10 mg/mL stock solution)

Note: The following is a common vehicle for compounds soluble in DMSO for in vivo studies. It is recommended to perform a small-scale formulation test to ensure the solubility and stability of **DB818** in this vehicle.

- Vehicle Preparation: Prepare a fresh vehicle solution consisting of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile saline.
 - For 1 mL of vehicle: 100 μ L DMSO, 400 μ L PEG300, 50 μ L Tween 80, and 450 μ L sterile saline.
- **DB818** Stock Solution:
 - Weigh the required amount of **DB818** powder.
 - In a sterile 1.5 mL microcentrifuge tube, dissolve the **DB818** powder in the appropriate volume of the prepared vehicle to achieve the desired final concentration (e.g., 10 mg/mL).
 - Vortex thoroughly until the powder is completely dissolved. Visually inspect for any particulates.

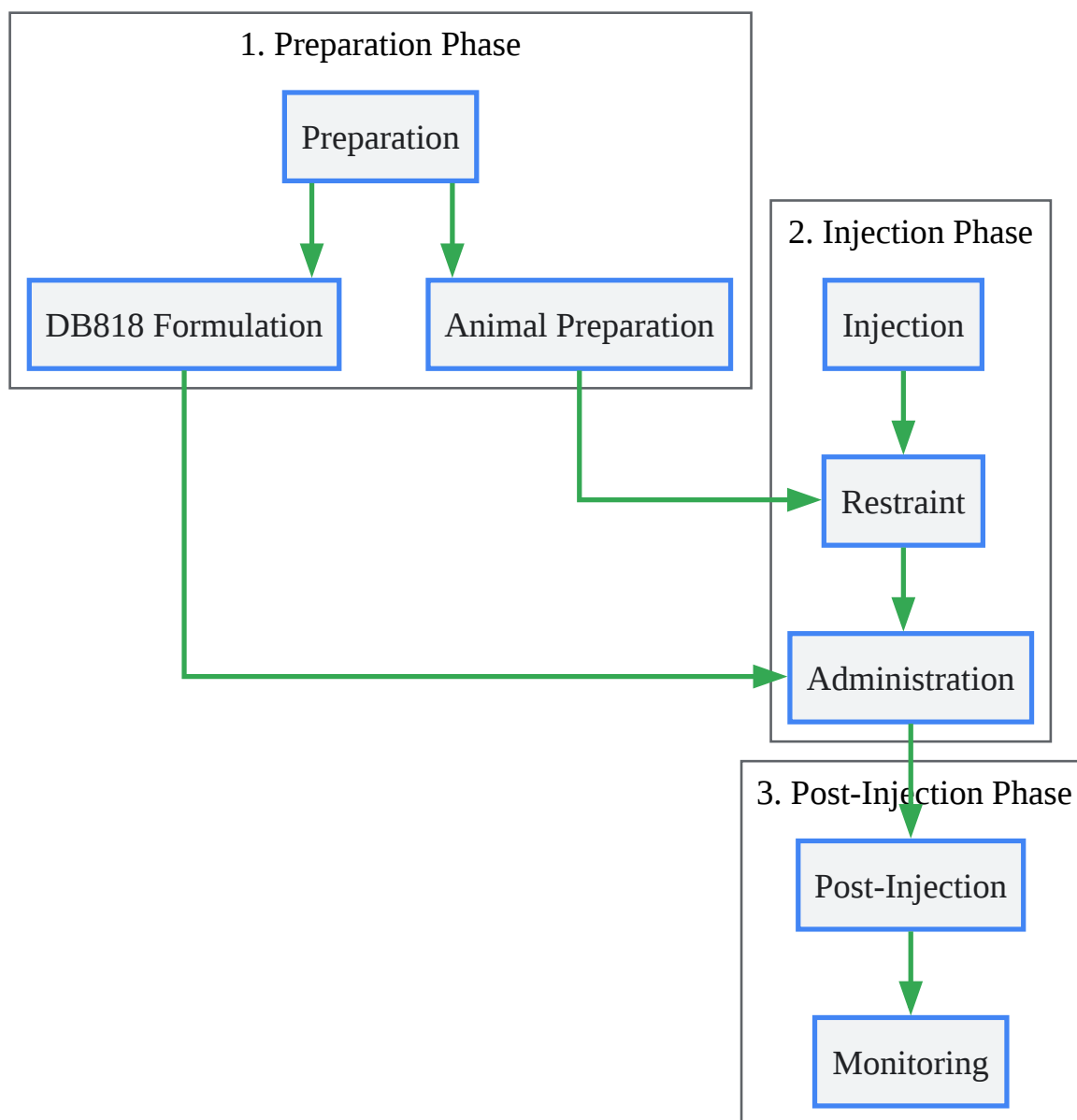
Subcutaneous Injection Procedure

- Animal Preparation:
 - Weigh the mouse accurately using an animal scale to determine the correct injection volume.
 - Calculate the required volume of the **DB818** formulation based on the mouse's weight and the desired dosage (e.g., for a 20g mouse at 25 mg/kg, the volume of a 10 mg/mL solution would be 50 μ L).
- Handling and Restraint:
 - Gently but firmly restrain the mouse. One common method is to scruff the loose skin at the back of the neck between the thumb and forefinger. This will create a "tent" of skin.[\[5\]](#)[\[6\]](#)
- Injection Site:
 - The preferred site for subcutaneous injection is the interscapular region (between the shoulder blades).[\[7\]](#)
 - Wipe the injection site with a 70% ethanol wipe and allow it to dry.

- Injection:
 - Hold the syringe with the needle bevel facing up.
 - Insert the needle at the base of the skin tent, parallel to the spine.^[7] Be careful not to puncture the underlying muscle or pass through the other side of the skin fold.
 - Gently pull back the plunger to ensure the needle is not in a blood vessel (aspiration). If blood appears in the syringe hub, withdraw the needle and inject at a new site with a fresh needle.^{[6][8]}
 - If no blood is aspirated, slowly and steadily depress the plunger to inject the full volume of the **DB818** solution. A small bleb or lump will form under the skin.^[7]
- Post-Injection:
 - Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad for a few seconds to prevent leakage.
 - Return the mouse to its cage and monitor for any adverse reactions, such as distress, lethargy, or irritation at the injection site.
 - Dispose of the syringe and needle in a designated sharps container.

Visualizations

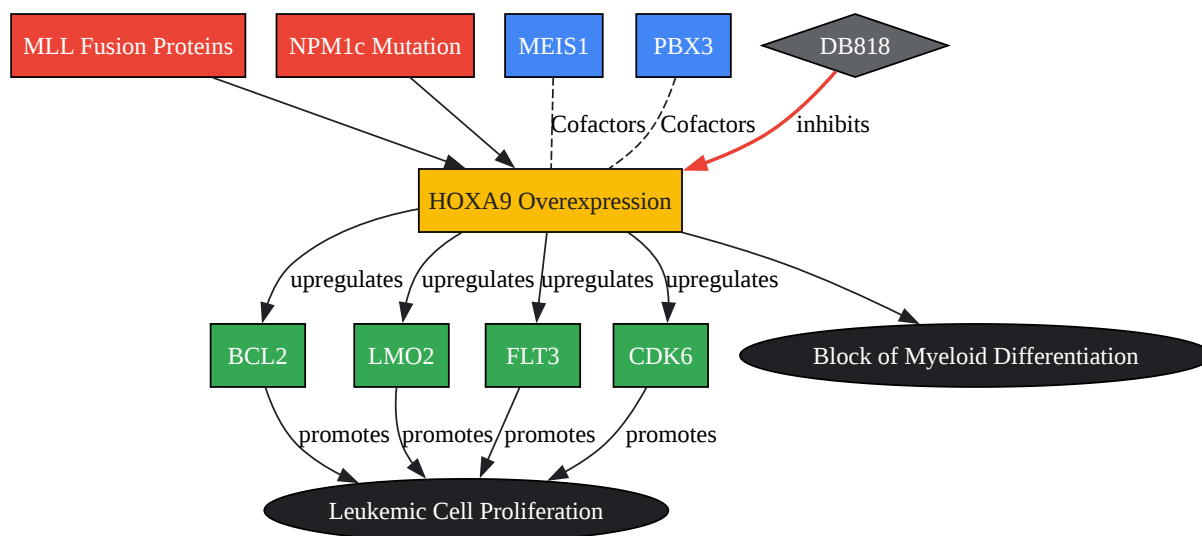
Experimental Workflow for Subcutaneous Injection of DB818



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Caption: Workflow for subcutaneous injection of **DB818** in mice.

HOXA9 Signaling Pathway in Acute Myeloid Leukemia



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Caption: Simplified HOXA9 signaling pathway in AML.

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